

An In-depth Technical Guide to Methyl 2-aminoisonicotinate (CAS 6937-03-7)

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Compound of Interest

Compound Name: Methyl 2-aminoisonicotinate

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Abstract

Methyl 2-aminoisonicotinate, with the CAS Registry Number 6937-03-7, is a pyridine derivative that holds significant potential as a versatile building block in medicinal chemistry and drug discovery. Its structure, featuring a reactive amino group and a methyl ester on a pyridine scaffold, makes it an attractive starting material for the synthesis of a diverse range of more complex, biologically active molecules. This technical guide provides a comprehensive overview of the known properties, synthesis, and potential applications of **Methyl 2-aminoisonicotinate**, with a focus on its role as an inhibitor of nitric oxide synthase.

Chemical and Physical Properties

Methyl 2-aminoisonicotinate is typically a tan or white to light yellow crystalline powder.^{[1][2][3]} It is soluble in chloroform and insoluble in water.^{[1][4]} Key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	6937-03-7	[2]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[2]
Molecular Weight	152.15 g/mol	[2]
Appearance	Tan solid / White to light yellow crystalline powder	[1][2][3]
Melting Point	142-143 °C	[1][2]
Boiling Point (Predicted)	296.1 ± 20.0 °C	[4]
Density (Predicted)	1.238 ± 0.06 g/cm ³	[4]
Solubility	Soluble in Chloroform, Insoluble in water	[1][4]
pKa (Predicted)	4.89 ± 0.11	[4]

Synonyms: 2-Amino-4-pyridinecarboxylic Acid Methyl Ester; 2-Aminoisonicotinic Acid Methyl Ester; Methyl 2-Amino-4-pyridinecarboxylate.[1][3]

Spectroscopic Data

While comprehensive spectral data for **Methyl 2-aminoisonicotinate** is not readily available in public databases, the following ¹H NMR data has been reported for the synthesized compound.

Table 2: ¹H NMR Data of **Methyl 2-aminoisonicotinate**

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Solvent	Frequency	Reference(s)
3.96	s	3H	-OCH ₃	d ₆ -DMSO	300 MHz	[4]
7.14	d	1H	Pyridine-H	d ₆ -DMSO	300 MHz	[4]
7.49	br	1H	Pyridine-H	d ₆ -DMSO	300 MHz	[4]
8.07	d	1H	Pyridine-H	d ₆ -DMSO	300 MHz	[4]
8.18	br	2H	-NH ₂	d ₆ -DMSO	300 MHz	[4]

Note: Definitive ¹³C NMR, IR, and Mass Spectrometry data for **Methyl 2-aminoisonicotinate** were not found in the reviewed literature. Researchers are advised to acquire this data experimentally for their specific samples.

Synthesis

A general and efficient procedure for the synthesis of **Methyl 2-aminoisonicotinate** involves the esterification of 2-aminoisonicotinic acid using methanol and thionyl chloride.[4]

Experimental Protocol: Synthesis of Methyl 2-aminoisonicotinate

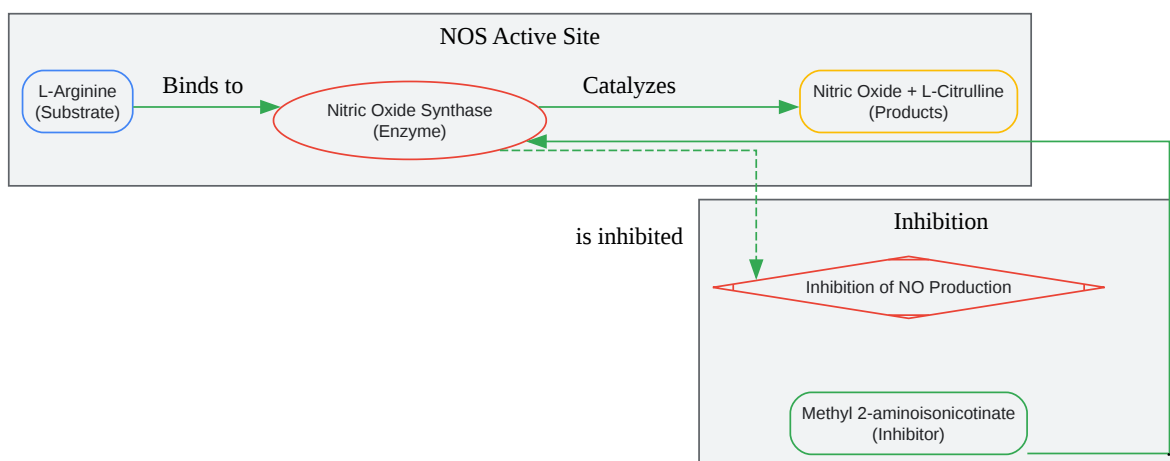
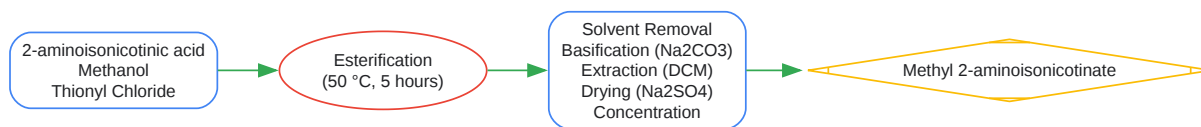
Materials:

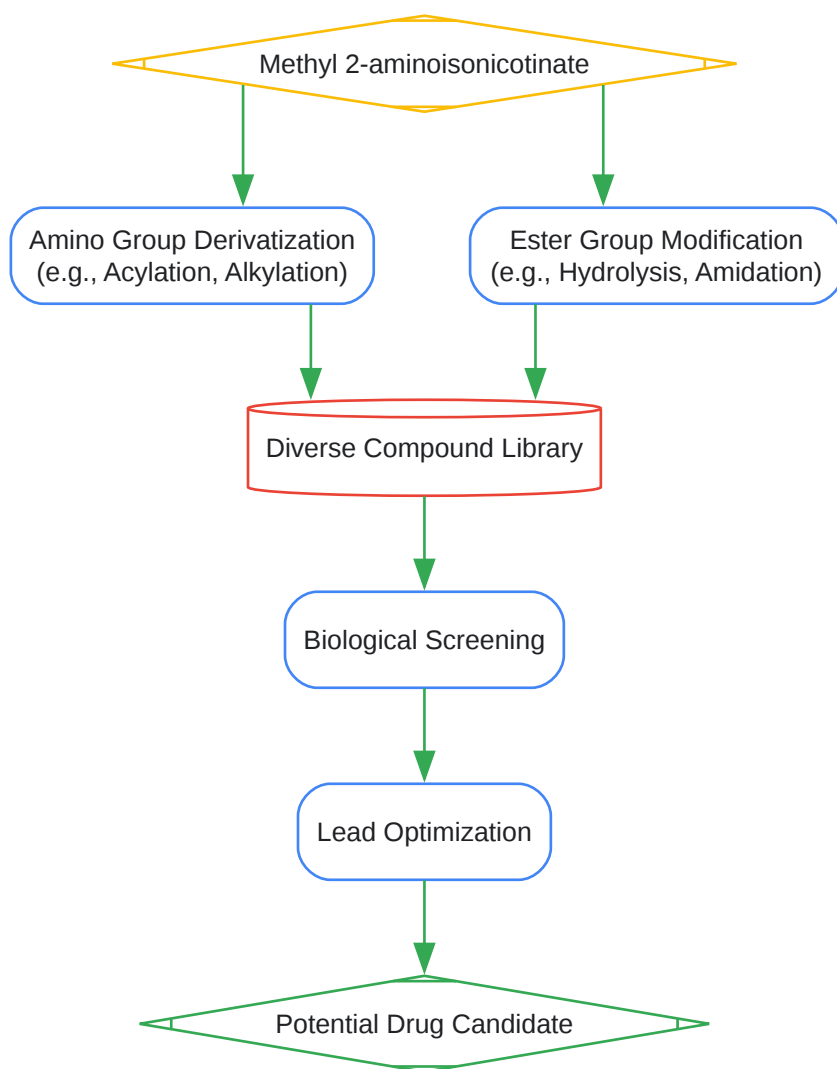
- 2-aminoisonicotinic acid
- Methanol (MeOH)
- Thionyl chloride (SOCl₂)
- Saturated aqueous sodium carbonate solution (Na₂CO₃)
- Dichloromethane (DCM)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- Dissolve 2-aminoisonicotinic acid (1.5 mol) in methanol (1.8 L) in a suitable reaction vessel.
[4]
- Slowly add thionyl chloride (2.0 mol) dropwise to the solution while maintaining the temperature at 50 °C.[4]
- After the addition is complete, continue stirring the reaction mixture at 50 °C for 5 hours.[4]
- Upon completion of the reaction, remove the solvent by distillation under reduced pressure.
[4]
- To the resulting residue, add saturated aqueous sodium carbonate solution until the pH of the mixture is adjusted to 9-10.[4]
- Extract the basic aqueous mixture with dichloromethane (3 x 300 mL).[4]
- Combine the organic layers and dry over anhydrous sodium sulfate.[4]
- Filter the drying agent and remove the solvent by concentration under reduced pressure to yield **Methyl 2-aminoisonicotinate** as a yellow solid (reported yield: 83%).[4]

Synthetic Workflow Diagram





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References

- 1. 2-Aminopyridines with a Shortened Amino Sidechain as Potent, Selective, and Highly Permeable Human Neuronal Nitric Oxide Synthase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Methyl 2-amino-6-(aminomethyl)isonicotinate | C₈H₁₁N₃O₂ | CID 72216012 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. usbio.net [usbio.net]
- 4. benchchem.com [benchchem.com]
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